

# safety and handling precautions for 2',6'- Difluoroacetophenone

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## Compound of Interest

Compound Name: 2',6'-Difluoroacetophenone

Cat. No.: B084162

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An In-depth Technical Guide to the Safety and Handling of **2',6'-Difluoroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2',6'-Difluoroacetophenone** (CAS No. 13670-99-0) is a fluorinated ketone utilized as a key intermediate in various chemical syntheses, particularly within the pharmaceutical and agrochemical industries.[1] Its application in the synthesis of compounds like 2-amino-4-alkyl- and 2-amino-4-arylquinazolines highlights its importance in drug discovery and development.[1] Given its chemical properties and reactivity, a thorough understanding of its hazards and the implementation of rigorous safety protocols are imperative for all personnel handling this compound.

This guide provides comprehensive safety and handling information for **2',6'-Difluoroacetophenone**, compiled from safety data sheets and chemical databases, to ensure its safe use in a laboratory and research environment.

## Hazard Identification and Classification

**2',6'-Difluoroacetophenone** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] The primary hazards are associated with its combustibility and its potential to cause irritation to the skin, eyes, and respiratory system.[1][2][3]

The Globally Harmonized System (GHS) classification is summarized below.

Table 1: GHS Hazard Classification

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Flammable Liquids	Category 4	Warning	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties of **2',6'-Difluoroacetophenone**

Property	Value
CAS Number	13670-99-0[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>2</sub> O[3]
Molecular Weight	156.13 g/mol [4]
Appearance	Liquid[1][4]
Boiling Point	76-79 °C @ 15 mmHg[1][4]
Density	1.197 g/mL at 25 °C[1][4]
Flash Point	77 °C / 170.6 °F (closed cup)[1][4]
Refractive Index	n <sub>20</sub> /D 1.48[1][4]

## Toxicological Information

While specific quantitative toxicological data such as LD50 or LC50 for **2',6'-Difluoroacetophenone** is not readily available in the reviewed literature, the GHS classification indicates it is harmful if swallowed and causes significant irritation.[2] The primary target organ for single-exposure toxicity is the respiratory system.[1][2][4]

Table 3: Summary of Toxicological Effects

Exposure Route	Effect
Ingestion	Harmful if swallowed.[2]
Inhalation	May cause respiratory irritation.[1][2][3]
Skin Contact	Causes skin irritation.[1][2][3]
Eye Contact	Causes serious eye irritation.[1][2][3]

## Experimental and Handling Protocols

Adherence to strict handling protocols is crucial to minimize exposure and ensure a safe working environment.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or eyeglasses conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][6]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[5][7] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[8]
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH/MSHA-approved respirator with an appropriate filter, such as a type ABEK (EN14387) respirator filter.[1][7]

## Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe vapors or mist.[3][5]
- Wash hands and any exposed skin thoroughly after handling.[2][5]
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[2][3][5]
- Use spark-proof tools and explosion-proof equipment.[2]
- Take precautionary measures against static discharge.[6]

## Storage and Disposal

### Storage Protocols

- Store in a cool, dry, and well-ventilated place.[\[2\]\[6\]\[9\]](#)
- Keep containers tightly closed when not in use.[\[2\]\[5\]\[9\]](#)
- Keep away from heat, sparks, and flame.[\[2\]\[6\]](#)
- Store locked up.[\[3\]\[5\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[\[2\]\[7\]](#)

## Disposal Protocol

- Disposal of this chemical and its container must be done in accordance with local, state, and federal regulations.
- Dispose of contents/container to an approved waste disposal plant.[\[2\]\[5\]\[9\]](#)

## Emergency Procedures

A clear and practiced emergency plan is essential when working with hazardous chemicals.

## First Aid Measures

Table 4: First Aid Protocols for **2',6'-Difluoroacetophenone** Exposure

Exposure	Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist or if you feel unwell, call a POISON CENTER or doctor.[2][5]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[2][5]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][5][9]
Ingestion	Do NOT induce vomiting. Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[2][5][6] Water mist can be used to cool closed containers.[5][6]
- Specific Hazards: The substance is a combustible liquid.[2][5][6] Containers may explode when heated.[5][6]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and gaseous hydrogen fluoride (HF).[5][6][7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][6][9]

## Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Remove all sources of ignition.[6] Do not breathe vapors and avoid contact with the

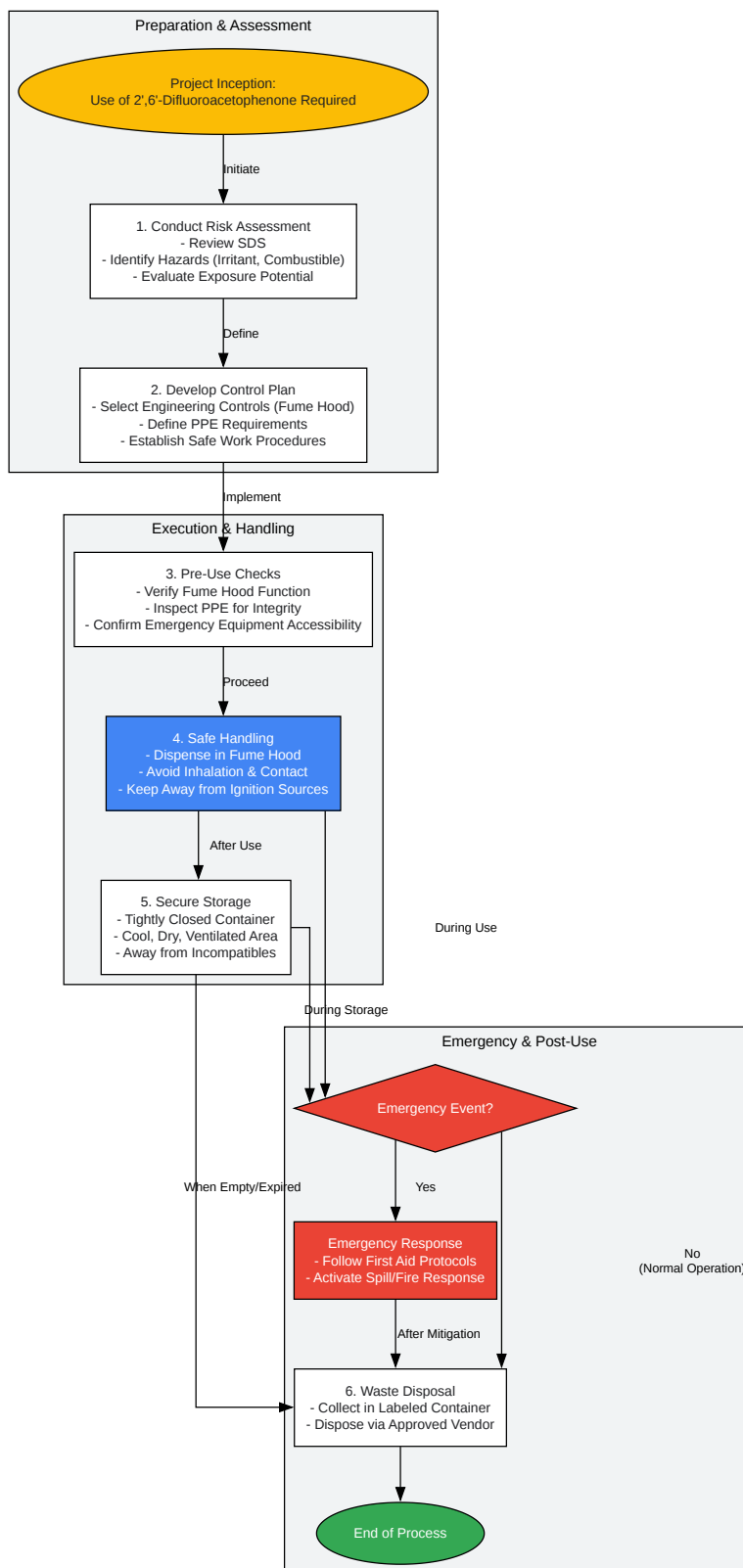
substance. Wear the appropriate personal protective equipment as described in Section 5.2.

[7]

- Environmental Precautions: Prevent the product from entering drains or waterways.[6]
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[6] Collect the material in suitable, closed containers for disposal.[6]

## Risk Management Workflow

The following diagram illustrates a logical workflow for the risk assessment and safe handling of **2',6'-Difluoroacetophenone**.



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Caption: Risk management workflow for **2',6'-Difluoroacetophenone**.



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